Spectroscopic Characterization of 3-Phenoxyphthalonitrile: A Technical Guide

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Compound of Interest

Compound Name:	*3-Phenoxyphthalonitrile*
CAS No.:	*77474-62-5*
Cat. No.:	*B1196909*

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This technical guide provides an in-depth analysis of the expected spectroscopic data for **3-phenoxyphthalonitrile** (CAS 77474-62-5). While a complete set of experimentally-derived spectra for this specific isomer is not readily available in peer-reviewed literature, this document, grounded in established spectroscopic principles and data from closely related analogs, offers a robust predictive analysis for researchers in synthetic chemistry, materials science, and drug development.

Molecular Structure and Spectroscopic Overview

3-Phenoxyphthalonitrile is an aromatic compound featuring a phenoxy group substituted at the 3-position of a phthalonitrile core. This substitution pattern influences the electronic environment of the aromatic protons and carbons, giving rise to a unique spectroscopic signature. The key structural features to be identified by spectroscopic methods are the dinitrile-substituted benzene ring, the monosubstituted phenoxy ring, and the ether linkage.

Molecular Formula: $C_{14}H_8N_2O$[1] Molecular Weight: 220.23 g/mol [1] Melting Point: 117-119 °C[2]

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **3-phenoxyphthalonitrile**, we anticipate distinct signals for the protons and carbons of both aromatic rings. The following predictions are based on the analysis of related phthalonitrile derivatives.[3][4]

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum is expected to show complex multiplets in the aromatic region, typically between 7.0 and 8.0 ppm. The protons on the phthalonitrile ring will likely be more downfield due to the electron-withdrawing effect of the two nitrile groups.

Table 1: Predicted ^{1}H NMR Chemical Shifts for **3-Phenoxyphthalonitrile**

Protons	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity
Phthalonitrile Ring (H4, H5, H6)	7.5 - 7.9	Multiplet
Phenoxy Ring (H2', H3', H4', H5', H6')	7.1 - 7.5	Multiplet

Note: The exact chemical shifts and coupling constants will be dependent on the solvent used for analysis.

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will provide information on the number of unique carbon environments. We predict 14 distinct carbon signals, although some may overlap. The carbons of the nitrile groups are expected to be the most downfield, followed by the aromatic carbons.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **3-Phenoxyphthalonitrile**

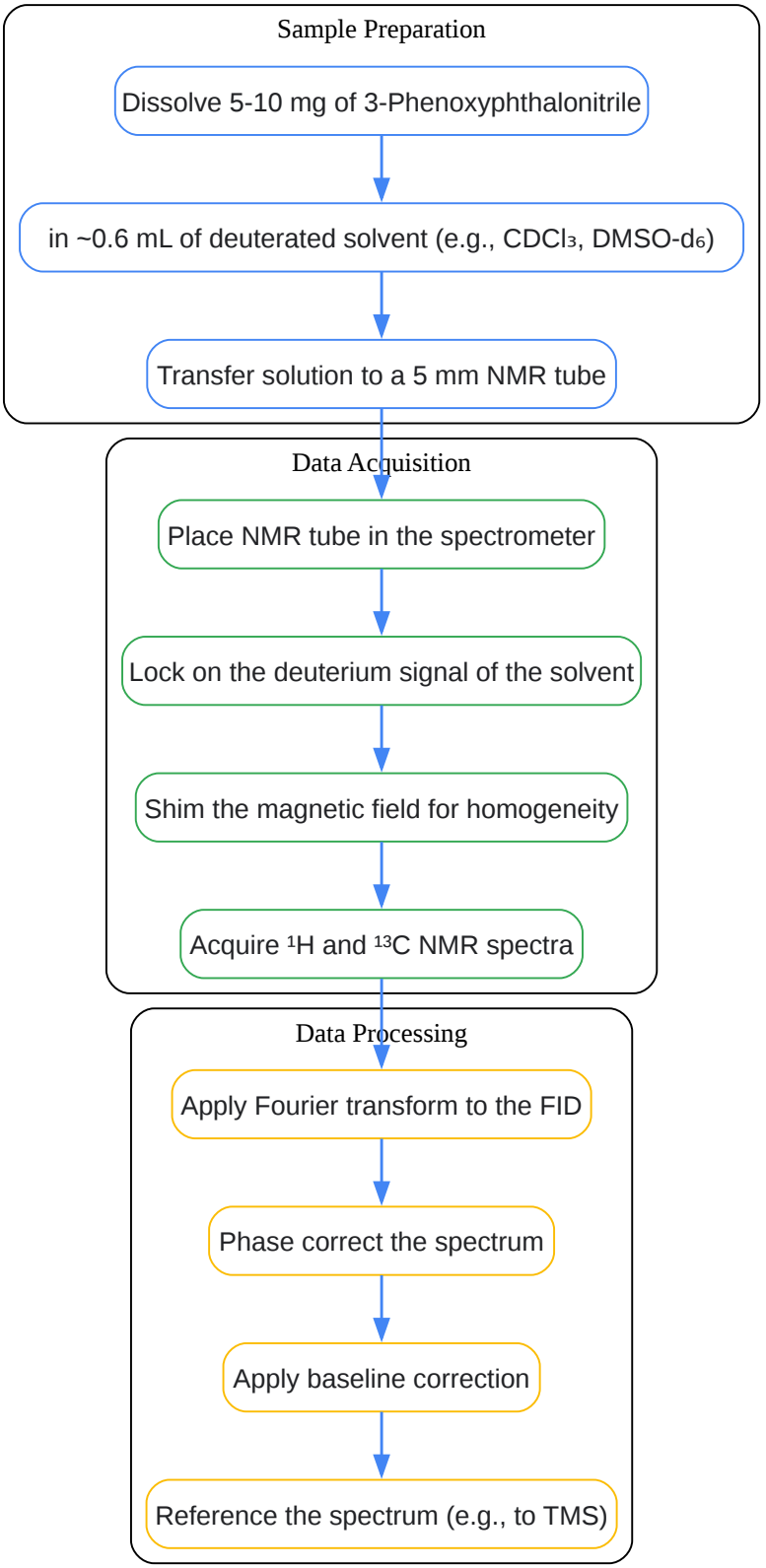
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Carbons	Predicted Chemical Shift (δ, ppm)
Nitrile (C≡N)	115 - 118
Aromatic (C-H, C-O, C-C≡N)	110 - 160

Experimental Protocol for NMR Data Acquisition

A standardized protocol for obtaining high-quality NMR spectra is crucial for accurate structural elucidation.

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Caption: Workflow for NMR Data Acquisition and Processing.

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Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **3-phenoxyphthalonitrile** is expected to show characteristic absorption bands for the nitrile, ether, and aromatic C-H bonds.

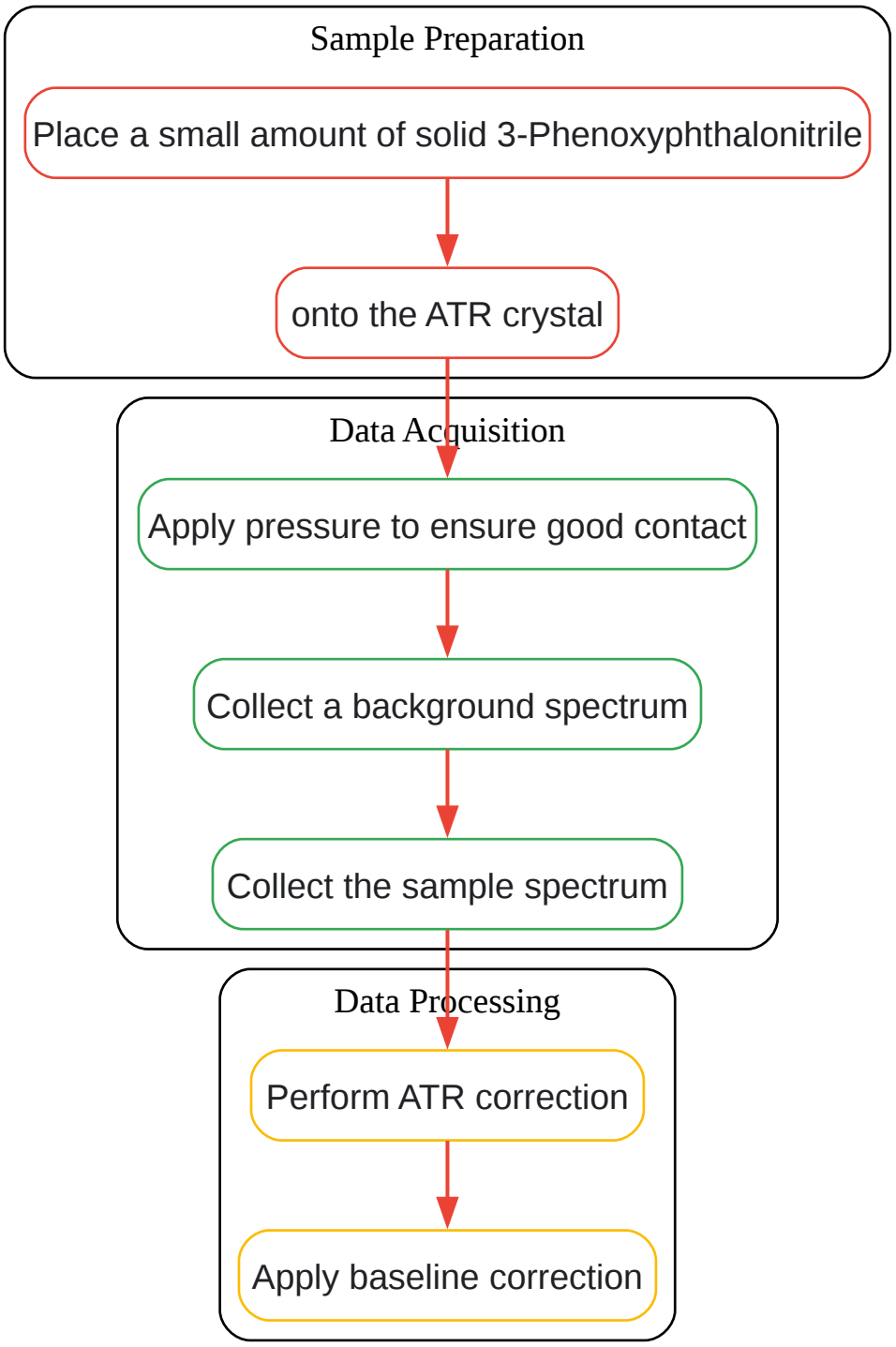
Table 3: Predicted IR Absorption Frequencies for **3-Phenoxyphthalonitrile**

Functional Group	Predicted Absorption Range (cm^{-1})
Aromatic C-H Stretch	3000 - 3100
Nitrile (C≡N) Stretch	2220 - 2240
Aromatic C=C Stretch	1400 - 1600
Aryl Ether (C-O-C) Stretch	1200 - 1260

Experimental Protocol for IR Data Acquisition (ATR)

Attenuated Total Reflectance (ATR) is a common and convenient method for obtaining IR spectra of solid samples.

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Caption: Workflow for ATR-IR Data Acquisition.

Mass Spectrometry (MS)

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Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, confirming the molecular weight and offering insights into the structure.

Table 4: Predicted Mass Spectrum Data for **3-Phenoxyphthalonitrile**

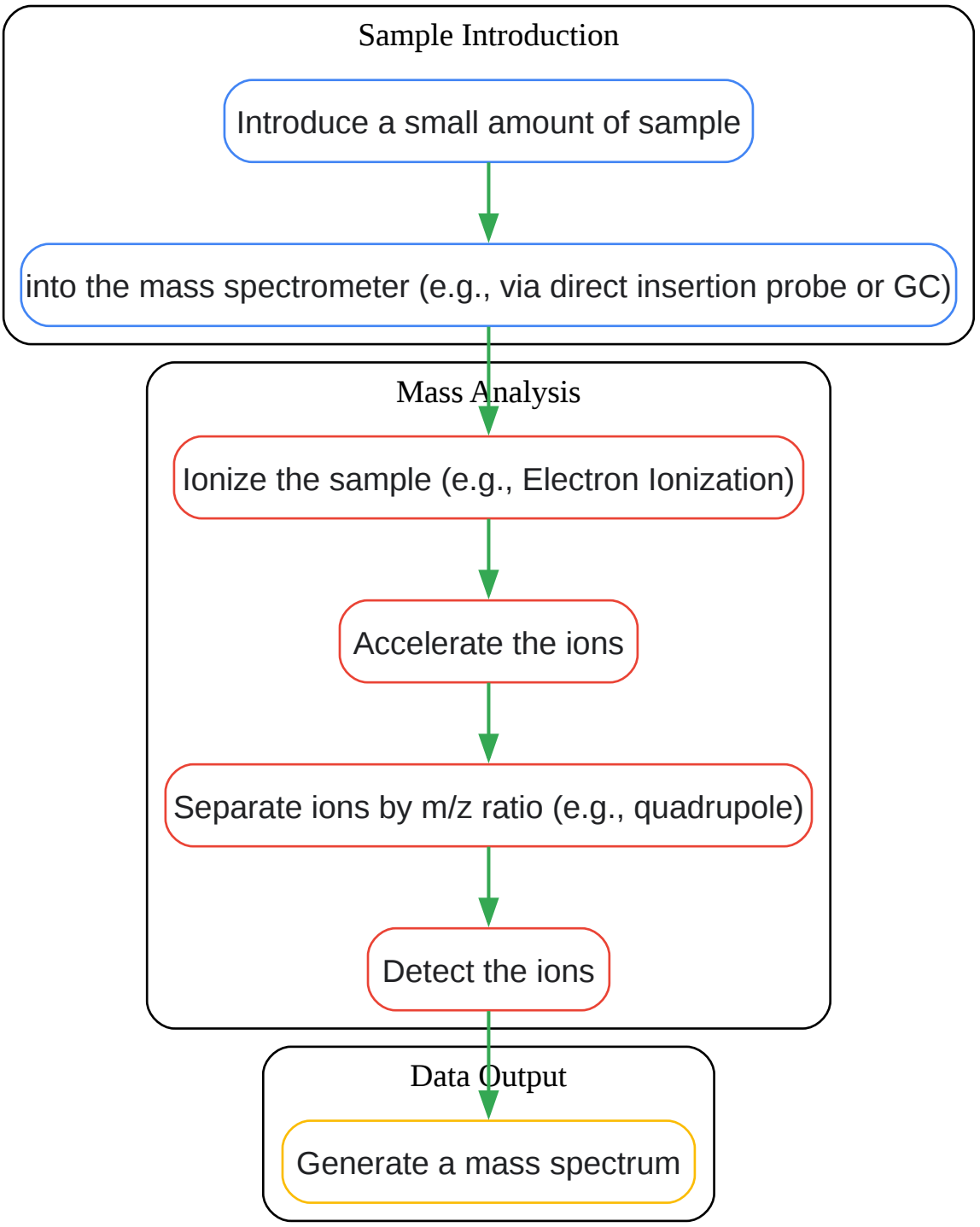
Ion	Predicted m/z
Molecular Ion $[M]^+$	220.06
$[M - CN]^+$	194.06
$[M - C_6H_5O]^+$	127.03
$[C_6H_5O]^+$	93.03

The molecular ion peak is expected at an m/z of 220, corresponding to the molecular weight of **3-phenoxyphthalonitrile**. Common fragmentation patterns would involve the loss of a nitrile group or cleavage of the ether bond.

Experimental Protocol for Mass Spectrometry Data Acquisition (EI)

Electron Ionization (EI) is a common ionization technique for relatively small, thermally stable organic molecules.

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Caption: Workflow for EI-MS Data Acquisition.

Conclusion

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This technical guide provides a detailed predictive overview of the NMR, IR, and MS spectroscopic data for **3-phenoxyphthalonitrile**. By leveraging data from analogous compounds and fundamental spectroscopic principles, researchers can confidently identify and characterize this molecule. The provided experimental protocols offer a standardized approach to data acquisition, ensuring reproducibility and accuracy.

References

- (No direct experimental data source for **3-phenoxyphthalonitrile** was found)
- (No direct experimental data source for **3-phenoxyphthalonitrile** was found)
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